

# The Neurophysiologic Mechanism of Action of RL-0070933 (Inidascamine): A Technical Overview

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## Compound of Interest

Compound Name: RL-0070933

Cat. No.: B15621908

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This technical guide provides an in-depth analysis of the mechanism of action of **RL-0070933**, also known as inidascamine (formerly FSV7-007), an investigational compound under development by Recognify Life Sciences, a subsidiary of atai Life Sciences. This document is intended for researchers, scientists, and drug development professionals interested in the novel, multi-target approach of inidascamine for the treatment of Cognitive Impairment Associated with Schizophrenia (CIAS).

Initially explored as a modulator of the hedgehog signaling pathway, the primary and clinically relevant mechanism of action of inidascamine is now understood to be its function as a neuromodulator. It concurrently modulates cholinergic, glutamatergic (specifically NMDA), and GABA-B receptor systems.[1][2][3][4] This intricate interplay is hypothesized to restore the excitatory/inhibitory balance in the brain, thereby producing pro-cognitive effects.[3]

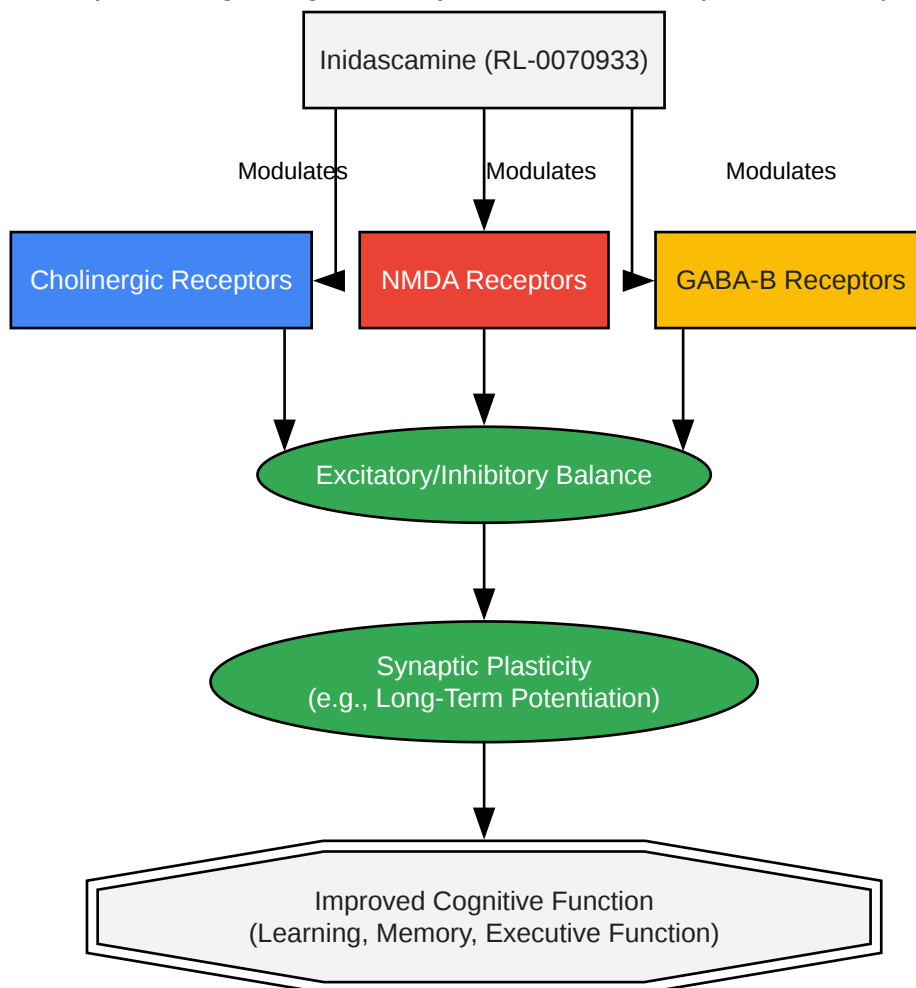
## Proposed Multi-Receptor Signaling Pathway

Inidascamine's unique pharmacological profile stems from its simultaneous influence on three critical neurotransmitter systems integral to learning, memory, and executive function. The compound is believed to enhance synaptic plasticity through a synergistic action on these pathways.[5][6]

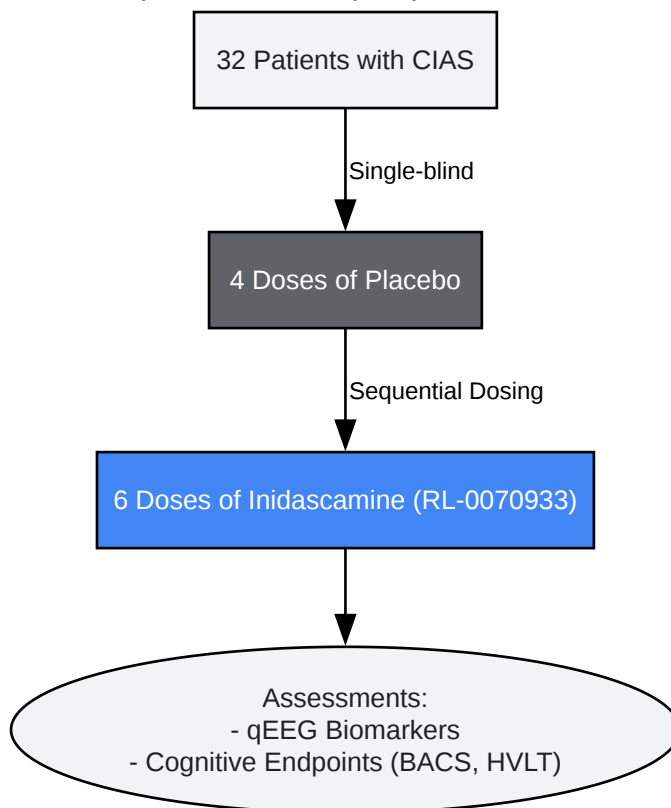
The proposed mechanism involves:

- **Cholinergic Modulation:** Inidascamine is reported to act synergistically with acetylcholine, enhancing cholinergic signaling.[\[6\]](#) This is significant as the cholinergic system is a well-established target for cognitive enhancement.
- **NMDA Receptor Modulation:** The compound modulates NMDA receptors, which are crucial for synaptic plasticity, a fundamental process for learning and memory.
- **GABA-B Receptor Modulation:** By modulating GABA-B receptors, inidascamine is thought to influence GABAergic signaling, contributing to the overall balancing of neuronal excitability.  
[\[6\]](#)

## Proposed Signaling Pathway of Inidascamine (RL-0070933)



## Phase 2a (NCT04822883) Experimental Workflow



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